

4-Nitrophenethyl bromide degradation and stability issues

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Compound of Interest

Compound Name: 4-Nitrophenethyl bromide

Cat. No.: B145958

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Technical Support Center: 4-Nitrophenethyl Bromide

Welcome to the Technical Support Center for **4-Nitrophenethyl bromide**. This resource is designed for researchers, scientists, and drug development professionals to provide comprehensive guidance on the stability, degradation, and handling of this compound. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to support your research and development activities.

Frequently Asked Questions (FAQs)

Q1: What is **4-Nitrophenethyl bromide** and what are its primary applications?

A1: **4-Nitrophenethyl bromide**, with the CAS number 5339-26-4, is a versatile intermediate used in a variety of synthetic applications.^{[1][2][3]} It is a light yellow to pale brown crystalline powder.^[3] Its primary applications are in pharmaceutical manufacturing for alkylation reactions in API synthesis and in the agrochemical industry.^{[2][3]}

Q2: What are the recommended storage conditions for **4-Nitrophenethyl bromide**?

A2: To ensure its stability, **4-Nitrophenethyl bromide** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^[4] It is stable at room temperature under these conditions.

Q3: What are the main safety hazards associated with **4-Nitrophenethyl bromide**?

A3: **4-Nitrophenethyl bromide** is classified as an irritant.[5] It can cause skin and eye irritation and may cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.

Q4: In which solvents is **4-Nitrophenethyl bromide** soluble?

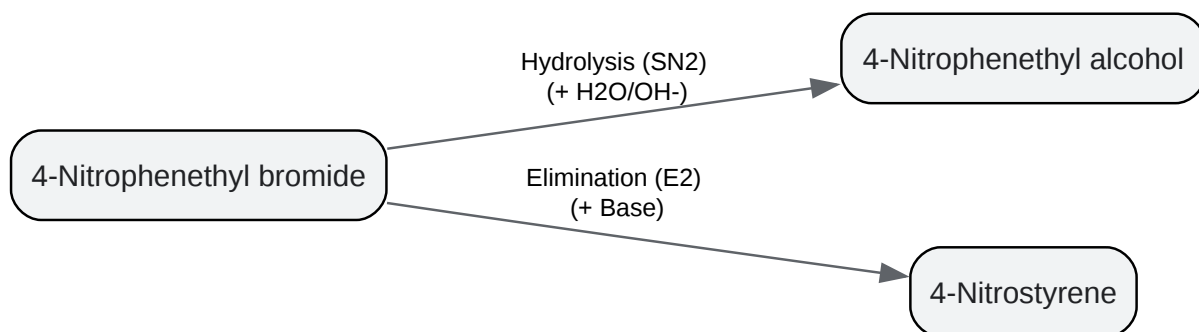
A4: **4-Nitrophenethyl bromide** is soluble in common organic solvents such as dichloromethane, tetrahydrofuran (THF), and dimethylformamide (DMF).[3] It is only slightly soluble in water.[3]

Degradation and Stability

4-Nitrophenethyl bromide is susceptible to degradation through several pathways, primarily hydrolysis and elimination, especially under basic conditions. The presence of the nitro group can influence the reactivity of the ethyl bromide moiety.

The main degradation pathways are:

- Hydrolysis (SN2): In the presence of water or hydroxide ions, **4-Nitrophenethyl bromide** can undergo nucleophilic substitution to form 4-nitrophenethyl alcohol. This reaction is more likely to occur under neutral or acidic conditions, or with weak bases.
- Elimination (E2): Under basic conditions, an elimination reaction is favored, leading to the formation of 4-nitrostyrene.[6] This is often a competing reaction with hydrolysis.



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Caption: Main degradation pathways of **4-Nitrophenethyl bromide**.

Troubleshooting Guide

This guide addresses common issues encountered during experiments with **4-Nitrophenethyl bromide**.

Issue	Possible Cause	Recommended Solution
Low reaction yield in nucleophilic substitution	1. Competing elimination reaction: The base used may be too strong or the temperature too high, favoring elimination. 2. Poor nucleophile: The chosen nucleophile may not be strong enough for an efficient SN2 reaction. 3. Steric hindrance: Although a primary bromide, steric hindrance from the phenethyl group can slow the reaction. 4. Solvent effects: Use of a protic solvent can solvate the nucleophile, reducing its reactivity.[7]	1. Use a weaker, non-hindered base. Run the reaction at a lower temperature. 2. Select a stronger nucleophile. For example, negatively charged nucleophiles are generally stronger than their neutral counterparts. 3. Allow for longer reaction times or slightly elevated temperatures, while monitoring for elimination. 4. Use a polar aprotic solvent like DMF, DMSO, or acetonitrile to enhance nucleophilicity.[7]
Formation of 4-nitrostyrene as a major byproduct	Strongly basic conditions: The reaction conditions favor the E2 elimination pathway.[6]	Use a less basic nucleophile or a non-basic catalyst if possible. Lower the reaction temperature. Consider using a milder base with a more hindered structure to disfavor nucleophilic attack.
Compound appears discolored (darker yellow/brown)	Degradation due to improper storage: Exposure to light, moisture, or high temperatures can cause degradation over time.	Store the compound in a tightly sealed, amber-colored vial in a cool, dry place, away from light. For long-term storage, consider refrigeration.
Inconsistent reaction kinetics	Impure starting material: The presence of impurities can affect reaction rates. Moisture in the solvent: Water can act as a competing nucleophile, leading to hydrolysis.	1. Check the purity of the 4-Nitrophenethyl bromide by HPLC or NMR before use.[8] 2. Use anhydrous solvents and perform reactions under an

inert atmosphere (e.g.,
nitrogen or argon).

Experimental Protocols

Protocol 1: Forced Degradation Study of 4-Nitrophenethyl Bromide

This protocol outlines a forced degradation study to identify potential degradation products and assess the stability of **4-Nitrophenethyl bromide** under various stress conditions.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

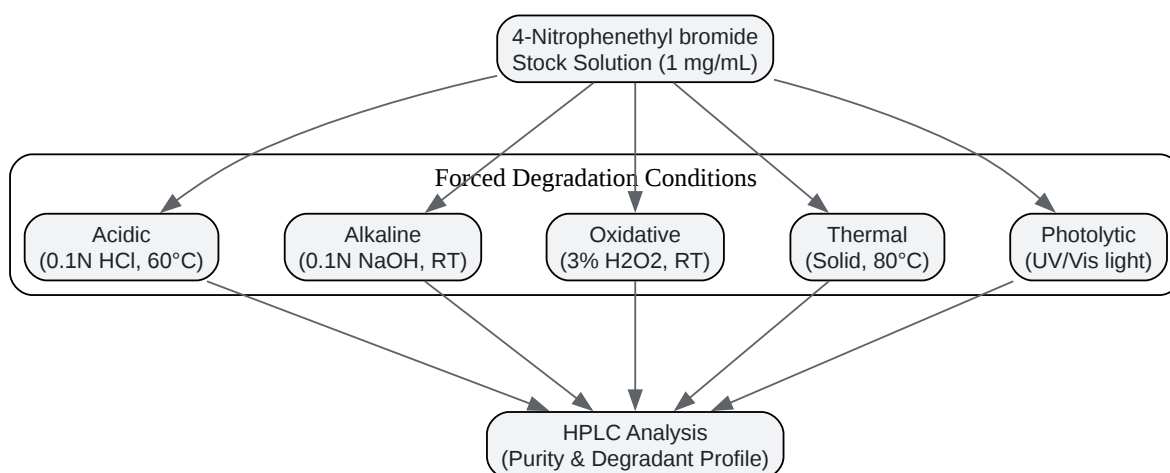
Materials:

- **4-Nitrophenethyl bromide**
- Hydrochloric acid (0.1 N)
- Sodium hydroxide (0.1 N)
- Hydrogen peroxide (3%)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Acetonitrile (HPLC grade)
- HPLC system with UV detector
- pH meter
- Photostability chamber
- Oven

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **4-Nitrophenethyl bromide** in methanol at a concentration of 1 mg/mL.
- Acidic Degradation:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N HCl.
 - Keep the solution at 60°C for 24 hours.
 - Neutralize the solution with 0.1 N NaOH.
 - Dilute to a final concentration of 100 µg/mL with mobile phase and analyze by HPLC.
- Alkaline Degradation:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH.
 - Keep the solution at room temperature for 8 hours.
 - Neutralize the solution with 0.1 N HCl.
 - Dilute to a final concentration of 100 µg/mL with mobile phase and analyze by HPLC.
- Oxidative Degradation:
 - To 1 mL of the stock solution, add 1 mL of 3% H₂O₂.
 - Keep the solution at room temperature for 24 hours, protected from light.
 - Dilute to a final concentration of 100 µg/mL with mobile phase and analyze by HPLC.
- Thermal Degradation:
 - Place a known amount of solid **4-Nitrophenethyl bromide** in an oven at 80°C for 48 hours.
 - Dissolve the stressed solid in methanol to a concentration of 1 mg/mL.
 - Dilute to a final concentration of 100 µg/mL with mobile phase and analyze by HPLC.

- Photolytic Degradation:
 - Expose a solution of **4-Nitrophenethyl bromide** (100 µg/mL in methanol) to UV light (254 nm) and visible light in a photostability chamber for 24 hours.
 - Analyze the solution by HPLC.
- HPLC Analysis:
 - Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm).
 - Mobile Phase: Acetonitrile and water (gradient or isocratic, to be optimized).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.
 - Analyze all samples and a non-degraded control solution.



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Caption: Workflow for a forced degradation study.

Quantitative Data Summary

The following tables summarize key quantitative data related to the stability and properties of **4-Nitrophenethyl bromide**.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	5339-26-4	[4][5]
Molecular Formula	C ₈ H ₈ BrNO ₂	[4][5]
Molecular Weight	230.06 g/mol	[4][5]
Appearance	Light yellow to pale brown crystalline powder	[3]
Melting Point	67-70 °C	[13]

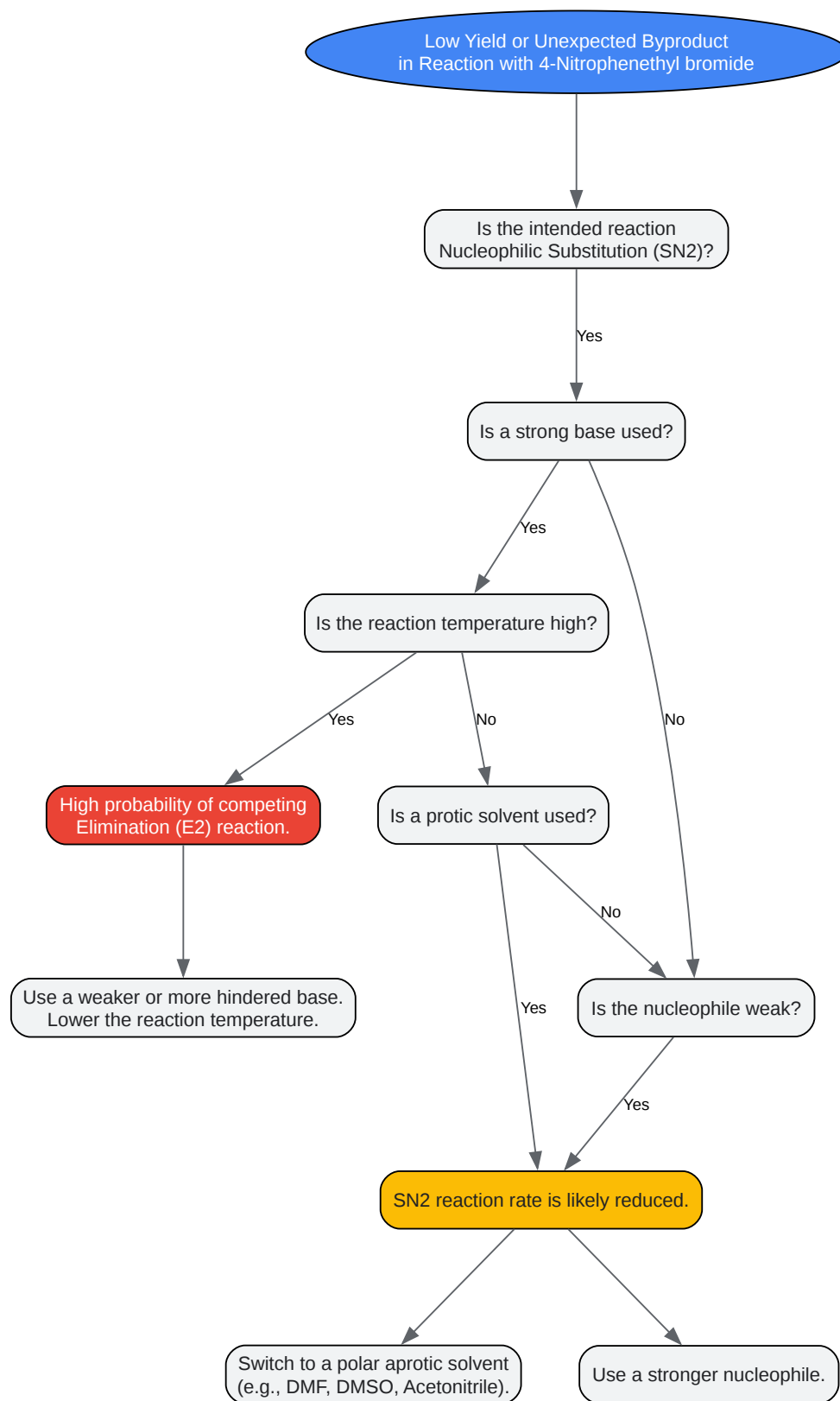
Table 2: Kinetic Data for Dehydrobromination of 2-(p-Nitrophenyl)ethyl Bromide

The following data is for the closely related compound, 2-(p-nitrophenyl)ethyl bromide, in the presence of NaOH at 303 K.[6] This provides an indication of the rate of the elimination reaction.

Condition	Observed Rate Constant (k _{obs})
In aqueous solution with 5 x 10 ⁻³ M NaOH	The reaction is accelerated by orders of magnitude in the presence of dimeric micelles. [6]

Note: Specific kinetic data for the degradation of **4-Nitrophenethyl bromide** under various conditions is limited in the current literature. The provided data for a related compound suggests that the elimination reaction is significant in the presence of a base.

Logical Troubleshooting Workflow



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Caption: Troubleshooting workflow for reactions involving **4-Nitrophenethyl bromide**.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. nbinnno.com [nbinnno.com]
- 3. nbinnno.com [nbinnno.com]
- 4. Page loading... [guidechem.com]
- 5. 4-Nitrophenethyl bromide | C₈H₈BrNO₂ | CID 79266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Study of the Reaction 2-(p-Nitrophenyl)ethyl Bromide + OH⁻ in Dimeric Micellar Solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Alkyl Halide Reactivity [www2.chemistry.msu.edu]
- 8. 4-Nitrophenethyl bromide | SIELC Technologies [sielc.com]
- 9. library.dphen1.com [library.dphen1.com]
- 10. globalresearchonline.net [globalresearchonline.net]
- 11. researchgate.net [researchgate.net]
- 12. biomedres.us [biomedres.us]
- 13. 4-Nitrophenethyl bromide | 5339-26-4 [m.chemicalbook.com]
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